

Quantitative Phase Transition Data

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Compound Focus: Octacosane

CAS No.: 630-02-4

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The following tables consolidate key thermodynamic properties of n-**Octacosane** from the NIST Standard Reference Data Program and other experimental sources [1] [2].

Table 1: Fundamental Phase Transition Properties

Property	Value	Units	Method / Notes
Melting Point (T_{fus})	334.0 ± 1.0	K	Average of 23 values [1] [2]
Boiling Point (T_{boil})	704.8	K	At atmospheric pressure [1] [2]
Triple Point (T_{triple})	333.98	K	Crystal phase I to liquid [1] [2]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	67.38	kJ/mol	DSC [1] [2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	141.9	kJ/mol	Correlation Gas Chromatography (CGC) [1] [2]

Table 2: Solid-Solid Phase Transition Details n-**Octacosane** undergoes a solid-solid (rotator) phase transition before melting [3] [1] [2].

Initial Phase	Final Phase	Transition Enthalpy ($\Delta_{\text{trs}}H$)	Transition Temperature
Crystalline II	Crystalline I	33.66 kJ/mol	330.40 K [1] [2]
Crystalline I	Liquid	66.52 kJ/mol	333.98 K [1] [2]

Experimental Methodologies

Researchers commonly use the following techniques to study the phase behavior of n-alkanes like C₂₈H₅₈.

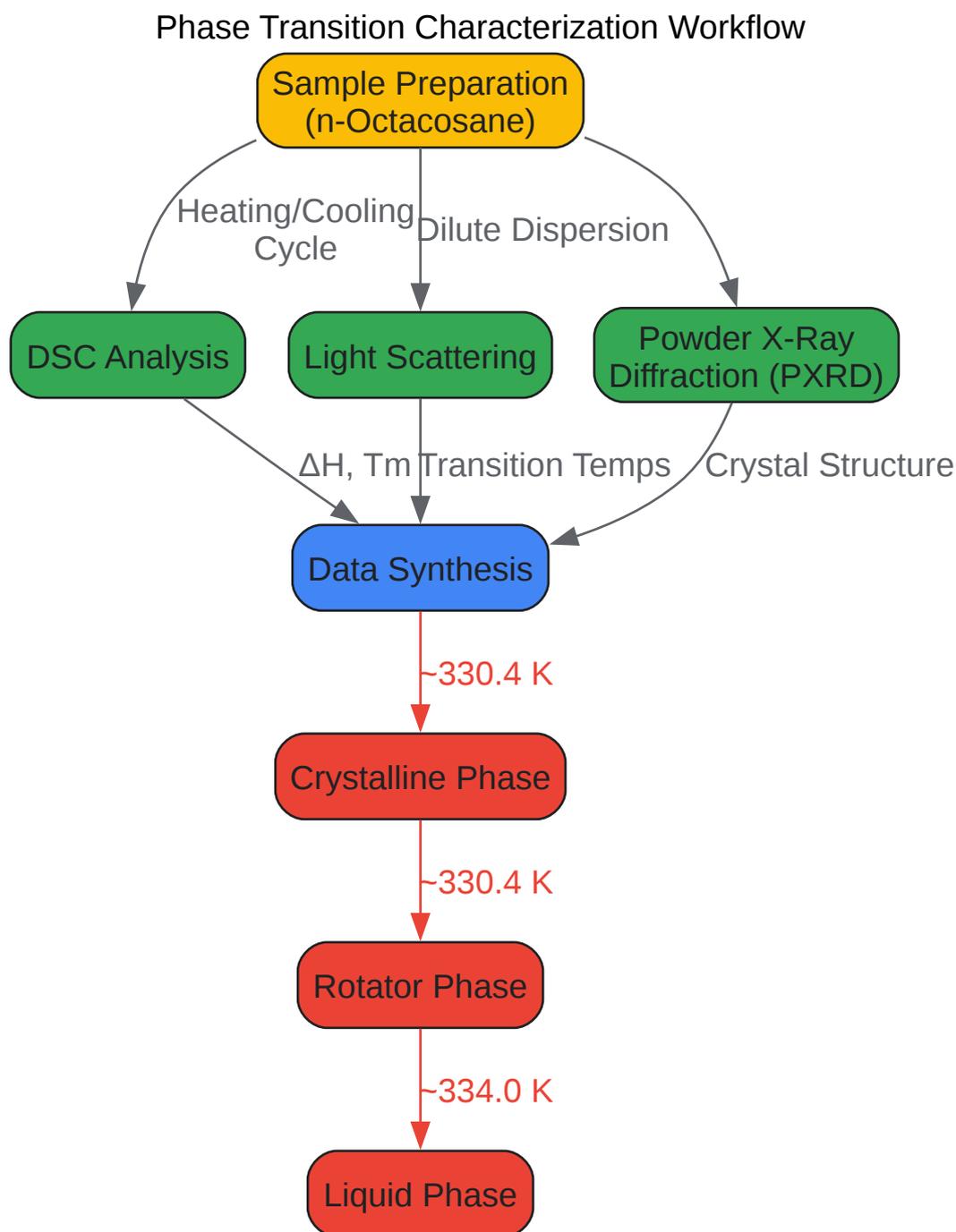
- **Differential Scanning Calorimetry (DSC)**

- **Principle:** Measures heat flow into or out of a sample as a function of temperature or time, directly providing enthalpy changes (ΔH) and transition temperatures [3] [4].
- **Protocol for Pure Alkanes:** The sample is typically sealed in an aluminum crucible. Experiments involve controlled heating and cooling cycles at specified rates (e.g., 1-10 °C/min) under an inert nitrogen atmosphere. The instrument is calibrated for temperature and heat flow using standards like indium [4].
- **Data Interpretation:** The melting point is often taken as the extrapolated onset temperature or the temperature at which the curve returns to the baseline, rather than the peak temperature, to better approximate the equilibrium melting point [4].

- **Light Scattering**

- **Principle:** This method monitors changes in the intensity of light scattered by a sample. Phase transitions in dispersions cause significant changes in turbidity, which can be detected with high sensitivity [3].
- **Protocol:** Stable oil-in-water dispersions of n-alkanes are prepared, often via ultrasonication and sometimes without surfactants. The turbidity of the dispersion is measured while the temperature is ramped. Sharp changes in the transmitted or scattered light intensity indicate phase transitions [3].
- **Advantage:** It is particularly effective for studying phase transitions in very dilute dispersions (as low as 10⁻⁴ mass%), where DSC sensitivity may be insufficient [3].

The workflow for characterizing phase transitions often integrates these and other techniques, as shown in the following experimental pathway.



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This diagram maps the pathway from sample preparation through data synthesis to identify specific phase transitions.

Behavior in Mixtures and Dispersions

For complex systems like petroleum products or phase-change materials, understanding n-**Octacosane** behavior in mixtures is critical.

- **Binary and Ternary Mixtures:** When mixed with other n-alkanes of significantly different chain lengths (e.g., C₁₆H₃₄ and C₄₁H₈₄), n-**Octacosane** tends to form **eutectic systems** rather than solid solutions. This results in the mixture having a distinct melting point that is lower than that of any of the pure components [4].
- **Confinement Effects:** Phase transition behavior can be altered when the material is confined in nanoscale spaces, such as in nanoporous media or nanoencapsulated phase-change materials. These effects include depression of the melting point and changes in transition enthalpies [3].

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References

1. Octacosane - the NIST WebBook [webbook.nist.gov]
2. Octacosane - the NIST WebBook [webbook.nist.gov]
3. Comparison of micro-DSC and light scattering methods for studying the... [link.springer.com]
4. Liquid–solid phase transformation of C₁₆H₃₄, C₂₈H₅₈ ... [sciencedirect.com]

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